

Spectroscopic Data of 2-(2-isopropylphenoxy)acetamide: A Technical Guide for Researchers

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Compound of Interest

Compound Name: 2-(2-isopropylphenoxy)acetamide

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Introduction

In the landscape of pharmaceutical research and drug development, the precise characterization of novel chemical entities is paramount. **2-(2-isopropylphenoxy)acetamide** is a molecule of interest, and a thorough understanding of its structural and electronic properties is crucial for its potential applications. This technical guide provides a comprehensive overview of the predicted spectroscopic data for **2-(2-isopropylphenoxy)acetamide**, including Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS). In the absence of a complete, publicly available experimental dataset for this specific compound, this guide offers a robust framework for researchers to anticipate, acquire, and interpret its spectroscopic profile. The methodologies and interpretations presented herein are grounded in established spectroscopic principles and are designed to empower researchers, scientists, and drug development professionals in their analytical endeavors.

Predicted Spectroscopic Data

The following sections detail the predicted spectroscopic data for **2-(2-isopropylphenoxy)acetamide**. These predictions are derived from foundational spectroscopic

principles and analysis of structurally similar compounds.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is an indispensable tool for elucidating the carbon-hydrogen framework of a molecule.^[1]

Predicted ¹H NMR (Proton NMR) Data (500 MHz, CDCl₃)

Signal	Chemical Shift (δ, ppm)	Multiplicity	Integration	Assignment
a	~7.20	d	1H	Ar-H
b	~7.15	t	1H	Ar-H
c	~6.95	t	1H	Ar-H
d	~6.85	d	1H	Ar-H
e	~6.0 (broad s)	s	2H	-NH ₂
f	~4.50	s	2H	-O-CH ₂ -
g	~3.20	sept	1H	-CH(CH ₃) ₂
h	~1.25	d	6H	-CH(CH ₃) ₂

Predicted ¹³C NMR Data (125 MHz, CDCl₃)

Carbon Atom	Predicted Chemical Shift (δ , ppm)
C=O (amide)	~172
Ar-C (quaternary, C-O)	~155
Ar-C (quaternary, C-isopropyl)	~138
Ar-CH	~127
Ar-CH	~126
Ar-CH	~121
Ar-CH	~112
-O-CH ₂ -	~68
-CH(CH ₃) ₂	~27
-CH(CH ₃) ₂	~23

Infrared (IR) Spectroscopy

IR spectroscopy provides valuable information about the functional groups present in a molecule by measuring the absorption of infrared radiation.^[2]

Predicted Infrared (IR) Spectroscopy Data

Wavenumber (cm ⁻¹)	Intensity	Assignment
~3350, ~3180	Strong, Broad	N-H stretching (primary amide)
~3060	Medium	Aromatic C-H stretching
~2960, ~2870	Medium	Aliphatic C-H stretching (isopropyl)
~1660	Strong	C=O stretching (amide I band)
~1600, ~1490	Medium	Aromatic C=C stretching
~1580	Medium	N-H bending (amide II band)
~1240	Strong	Aryl-O-C stretching (asymmetric)
~1040	Medium	Aryl-O-C stretching (symmetric)
~750	Strong	Ortho-disubstituted benzene C-H bending

Mass Spectrometry (MS)

Mass spectrometry is a powerful analytical technique for determining the molecular weight and elemental composition of a compound, as well as providing structural information through fragmentation patterns.[3] Electron Ionization (EI) is a common technique for volatile organic compounds.[4][5]

Predicted Mass Spectrometry Data (Electron Ionization - EI)

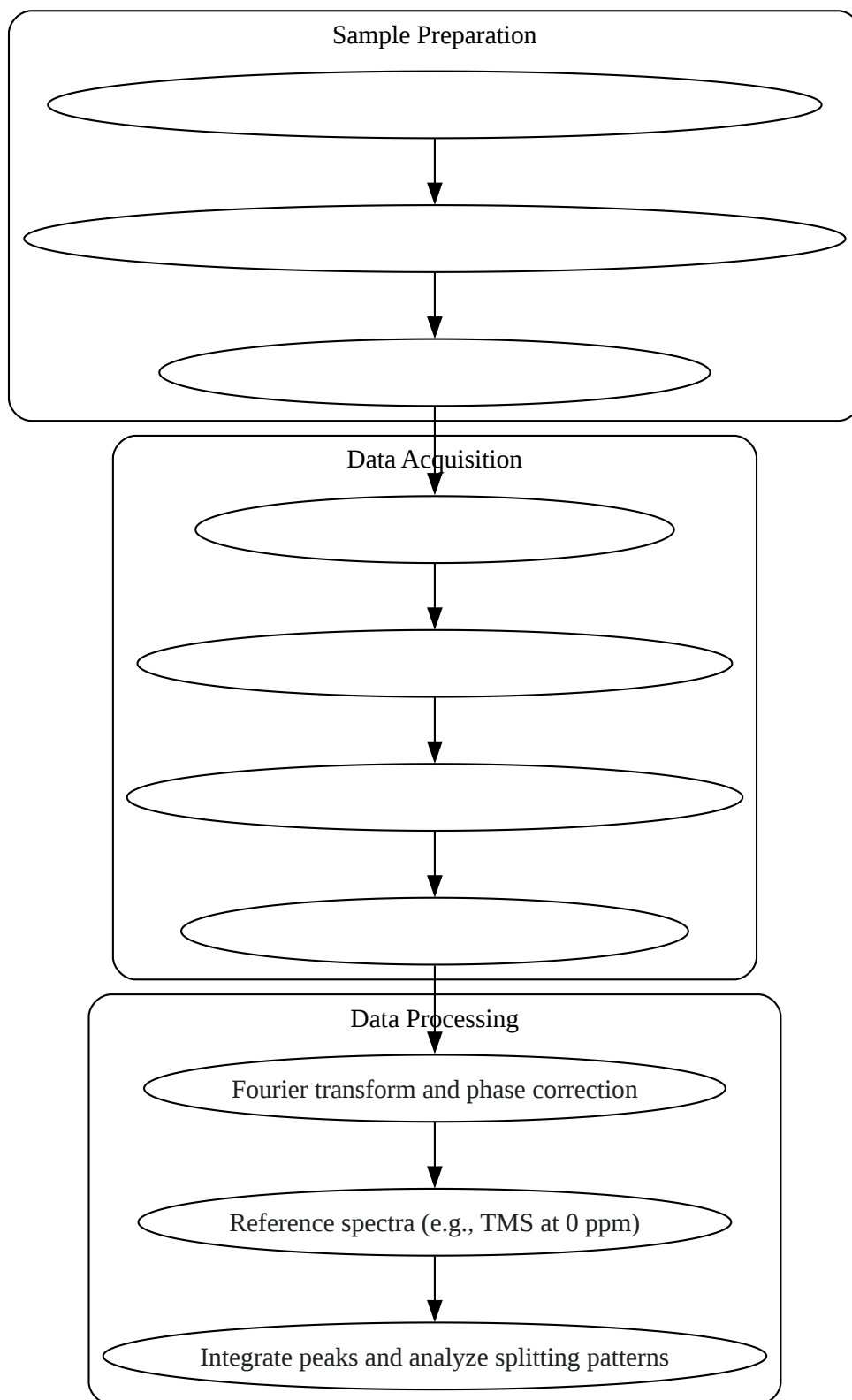
- Molecular Ion (M⁺): m/z = 193.1103 (for C₁₁H₁₅NO₂)
- Key Fragmentation Patterns: The fragmentation of **2-(2-isopropylphenoxy)acetamide** under EI conditions is expected to proceed through several characteristic pathways. The most prominent fragments would likely arise from the cleavage of the ether linkage and the loss of the acetamide side chain.

m/z	Proposed Fragment Structure
193	$[M]^+\bullet$ (Molecular Ion)
178	$[M - CH_3]^+$
135	$[M - CONH_2 - H]^+$
121	$[C_6H_4(OCH(CH_3)_2)]^+$
107	$[C_6H_4(OH)CH_2]^+$
91	$[C_7H_7]^+$ (Tropylium ion)
77	$[C_6H_5]^+$
44	$[CONH_2]^+$

Experimental Protocols

To experimentally verify the predicted spectroscopic data, the following detailed protocols should be followed. These protocols represent standard operating procedures in a modern analytical laboratory.

Nuclear Magnetic Resonance (NMR) Spectroscopy



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1. Sample Preparation[6][7][8][9]

- Accurately weigh 5-10 mg of **2-(2-isopropylphenoxy)acetamide** into a clean, dry vial.
- Add approximately 0.7 mL of a suitable deuterated solvent (e.g., chloroform-d, CDCl₃). Ensure the solvent is of high purity to avoid extraneous signals.
- Gently agitate the vial to ensure the sample is fully dissolved.
- Using a Pasteur pipette, transfer the solution into a clean, high-quality 5 mm NMR tube.
- Cap the NMR tube securely.

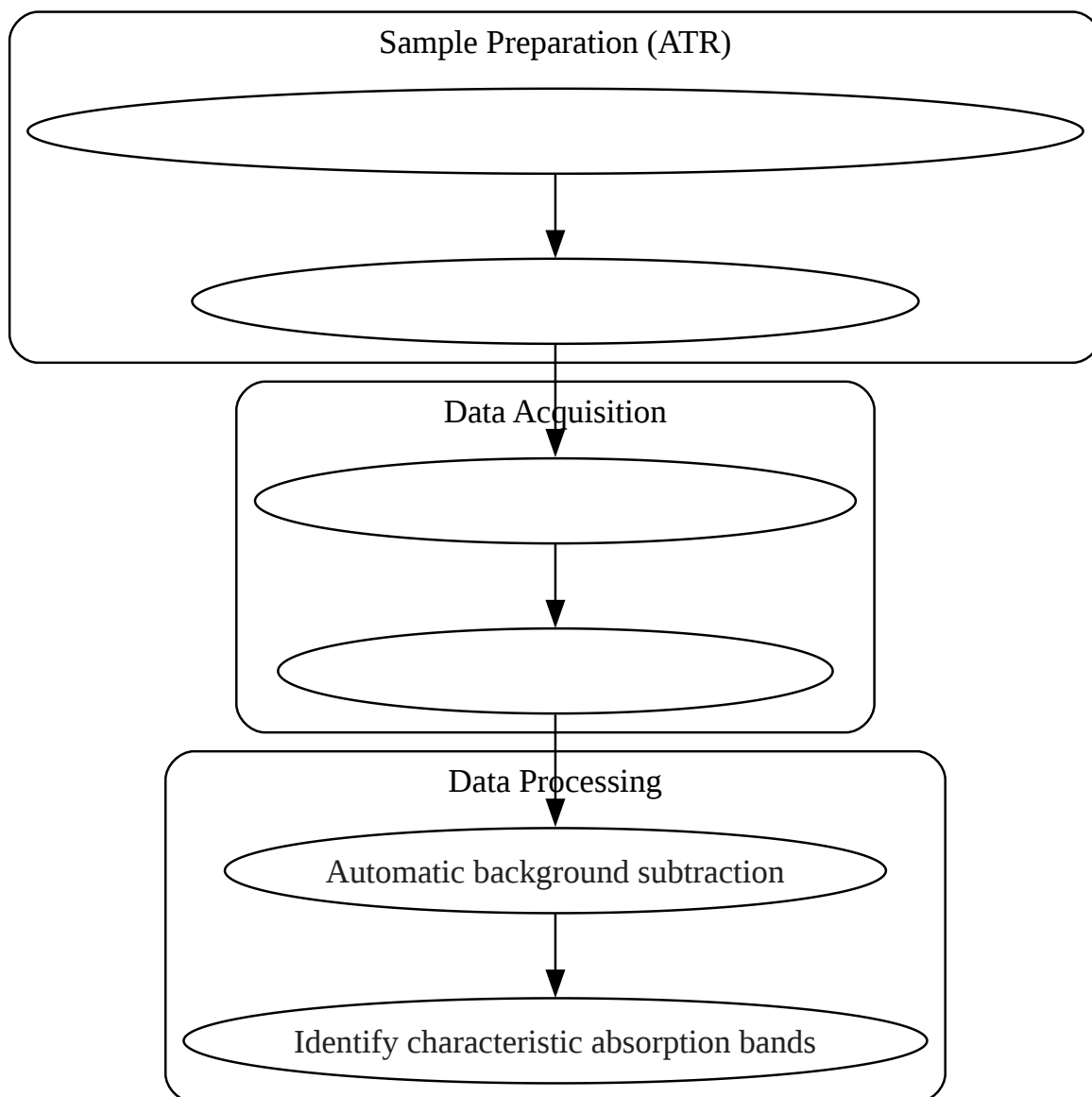
2. Instrument Setup and Data Acquisition^[10]

- Insert the NMR tube into the spectrometer's sample holder.
- Lock the spectrometer on the deuterium signal of the solvent. This step is crucial for maintaining a stable magnetic field during the experiment.
- Shim the magnetic field to achieve optimal homogeneity. This is typically an automated process on modern spectrometers and results in sharp, well-resolved peaks.
- Acquire a standard ¹H NMR spectrum. Typical parameters include a 90° pulse angle, a relaxation delay of 1-2 seconds, and 16-32 scans.
- Acquire a proton-decoupled ¹³C NMR spectrum. Due to the lower natural abundance of ¹³C, more scans (e.g., 1024 or more) and a longer relaxation delay may be required to achieve a good signal-to-noise ratio.

3. Data Processing

- Apply Fourier transformation to the raw data (Free Induction Decay - FID) to obtain the frequency-domain spectrum.
- Phase correct the spectrum to ensure all peaks are in the positive absorptive mode.
- Reference the spectrum using the residual solvent peak or an internal standard (e.g., tetramethylsilane, TMS, at 0 ppm).
- For the ¹H spectrum, integrate the peaks to determine the relative number of protons for each signal.
- Analyze the splitting patterns (multiplicity) of the signals to deduce the number of neighboring protons.

Infrared (IR) Spectroscopy



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1. Sample Preparation (Attenuated Total Reflectance - ATR)[11][12][13]

- Ensure the ATR crystal is clean by wiping it with a soft cloth dampened with a volatile solvent like isopropanol or ethanol, and allow it to dry completely.
- Place a small amount (typically 1-2 mg) of the solid **2-(2-isopropylphenoxy)acetamide** sample directly onto the center of the ATR crystal.
- Lower the press arm to apply firm and even pressure to the sample, ensuring good contact with the crystal surface.

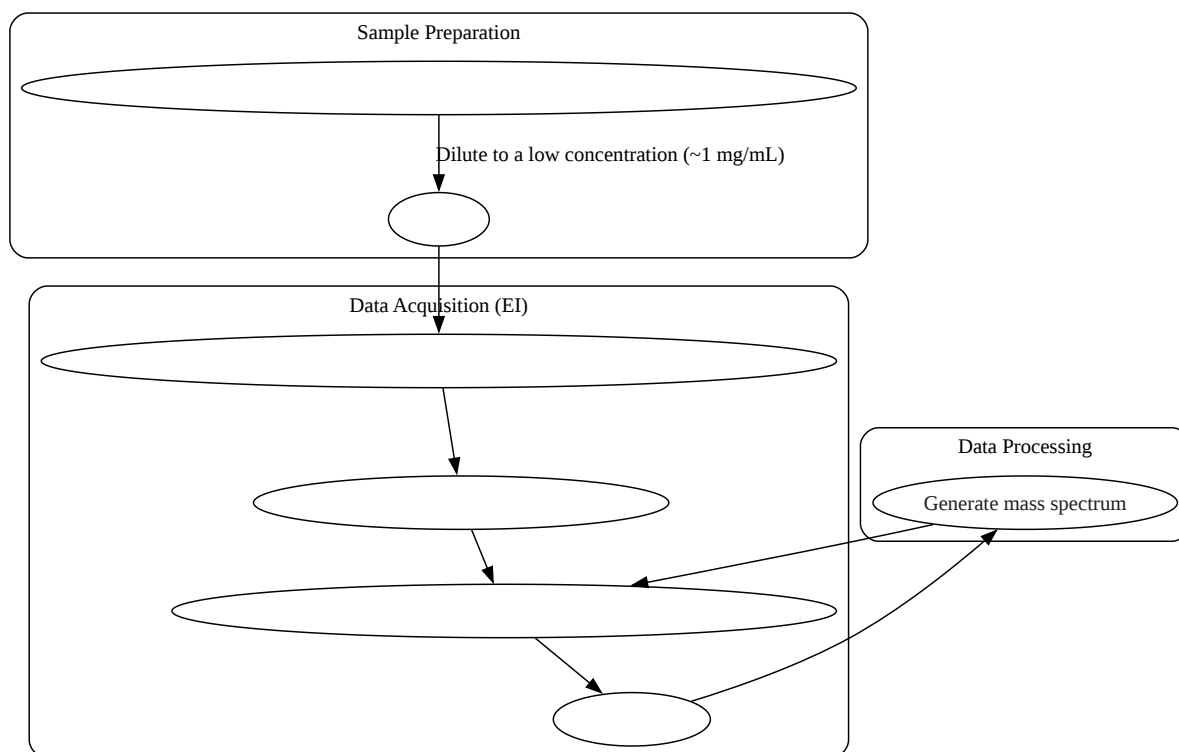
2. Instrument Setup and Data Acquisition^[2]

- Collect a background spectrum of the empty, clean ATR crystal. This will be automatically subtracted from the sample spectrum to remove contributions from atmospheric water and carbon dioxide.
- Collect the sample spectrum. Typically, 16 to 32 scans are co-added to improve the signal-to-noise ratio. A resolution of 4 cm^{-1} is generally sufficient for routine analysis.

3. Data Processing

- The instrument software will automatically perform the background subtraction.
- Analyze the resulting spectrum by identifying the wavenumbers of the major absorption bands and correlating them with specific functional groups.

Mass Spectrometry (MS)



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1. Sample Preparation[14]

- Dissolve a small amount of **2-(2-isopropylphenoxy)acetamide** in a volatile organic solvent such as methanol or dichloromethane to a concentration of approximately 1 mg/mL.
- The sample should be free of non-volatile impurities.

2. Instrument Setup and Data Acquisition (Electron Ionization)[\[4\]](#)[\[5\]](#)

- Introduce the sample into the mass spectrometer's ion source. For a solid sample, a direct insertion probe is a suitable method.
- The sample is vaporized by heating in the high vacuum of the instrument.
- The gaseous molecules are bombarded with a beam of high-energy electrons (typically 70 eV) to induce ionization and fragmentation.
- The resulting ions are accelerated and separated based on their mass-to-charge (m/z) ratio by the mass analyzer.
- The detector records the abundance of each ion.

3. Data Processing

- The instrument software generates a mass spectrum, which is a plot of relative ion abundance versus m/z .
- Identify the molecular ion peak (M^+), which corresponds to the molecular weight of the compound.
- Analyze the fragmentation pattern by identifying the major fragment ions and proposing plausible fragmentation pathways. This can provide valuable structural information.[\[15\]](#)

Conclusion

This technical guide provides a comprehensive predicted spectroscopic profile of **2-(2-isopropylphenoxy)acetamide** and detailed, field-proven protocols for its experimental verification. By leveraging the predictive data and adhering to the described methodologies, researchers can confidently approach the structural elucidation of this compound. The integration of predicted data with robust experimental workflows represents a powerful strategy in modern chemical analysis, enabling scientists to anticipate results, optimize experimental design, and ultimately accelerate the pace of research and development.

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